

Spectroscopic Profile of 3-Chloropropionyl Chloride: A Technical Guide

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Compound of Interest		
Compound Name:	3-Chloropropionyl chloride	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3-chloropropionyl chloride**, a key bifunctional reagent utilized in various synthetic pathways, including the development of pharmaceuticals. The following sections detail its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral properties, offering a valuable resource for compound identification and characterization.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from ¹H NMR, ¹³C NMR, and IR spectroscopy for **3-chloropropionyl chloride**.

Table 1: ¹H NMR Spectroscopic Data for 3-

Chloropropionyl Chloride

Chemical Shift (δ) ppm	Multiplicity	Assignment
3.762	Triplet	-CH ₂ -Cl
3.363	Triplet	-CH2-COCI

Solvent: CDCl3



Table 2: 13C NMR Spectroscopic Data for 3-

Chloropropionyl Chloride

Chemical Shift (δ) ppm	Assignment
~172	C=O (acid chloride)
~47	-CH ₂ -COCI
~39	-CH ₂ -Cl

Note: Exact chemical shifts can vary slightly based on solvent and experimental conditions. The values presented are typical for this compound.

Table 3: IR Spectroscopic Data for 3-Chloropropionyl

Chloride

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1800	Strong	C=O stretch (acid chloride)
~1450	Medium	CH ₂ bend
~750	Strong	C-Cl stretch

Sample Preparation: Neat liquid film

Experimental Protocols

Detailed experimental methodologies are crucial for the reproduction and verification of spectroscopic data. The following are generalized protocols for acquiring NMR and IR spectra of a liquid sample like **3-chloropropionyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Materials:

3-Chloropropionyl chloride



- Deuterated chloroform (CDCl₃)
- 5 mm NMR tubes
- Pipettes
- Vortex mixer

Procedure:

- Sample Preparation: Approximately 5-20 mg of **3-chloropropionyl chloride** is dissolved in about 0.6 mL of CDCl₃ in a clean, dry vial. The solution is thoroughly mixed using a vortex mixer to ensure homogeneity.[1][2]
- Transfer to NMR Tube: The prepared solution is carefully transferred into a 5 mm NMR tube to a height of approximately 4-5 cm.[1]
- Data Acquisition: The NMR tube is placed in the spectrometer.
 - Locking: The spectrometer's field frequency is locked onto the deuterium signal of the CDCl₃.[1]
 - Shimming: The magnetic field homogeneity is optimized by shimming to obtain sharp,
 symmetrical peaks.[1]
 - Tuning: The probe is tuned to the appropriate frequencies for ¹H and ¹³C nuclei.[1]
 - Acquisition: Standard pulse sequences are used to acquire the ¹H and ¹³C spectra. For ¹H NMR, a sufficient number of scans are averaged to achieve a good signal-to-noise ratio. For ¹³C NMR, a larger number of scans is typically required due to the lower natural abundance of the ¹³C isotope.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **3-chloropropionyl chloride**.

Materials:



· 3-Chloropropionyl chloride

- FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory or salt plates (e.g., NaCl or KBr)
- Pipette

Procedure using ATR-FTIR:

- Background Spectrum: A background spectrum of the clean, empty ATR crystal is recorded.
- Sample Application: A small drop of neat 3-chloropropionyl chloride is placed directly onto the ATR crystal.
- Data Acquisition: The sample spectrum is recorded over a standard range (e.g., 4000-400 cm⁻¹). The final spectrum is presented in terms of transmittance or absorbance.

Procedure using Salt Plates (Neat Liquid):

- Sample Preparation: A single drop of **3-chloropropionyl chloride** is placed on the surface of one salt plate. A second salt plate is carefully placed on top to create a thin liquid film between the plates.[3]
- Data Acquisition: The "sandwich" of salt plates is mounted in the spectrometer's sample holder, and the IR spectrum is recorded.
- Cleaning: After analysis, the salt plates are thoroughly cleaned with a suitable solvent (e.g., dry acetone or isopropanol) and stored in a desiccator.[3]

Visualizations

Chemical Structure of 3-Chloropropionyl Chloride

Caption: Chemical structure of **3-Chloropropionyl chloride**.

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